

BODIPY FL prazosin DMSO stock solution preparation

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Compound Focus: BODIPY FL prazosin

CAS No.: 175799-93-6

Cat. No.: S1800740

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Key Specifications & Reconstitution Data

The table below summarizes the essential quantitative data for **BODIPY FL prazosin** for easy reference [1] [2].

Parameter	Specification / Value
CAS Number	175799-93-6 [1] [2]
Molecular Formula	C ₂₈ H ₃₂ BF ₂ N ₇ O ₃ [1] [2]
Molecular Weight	563.41 g/mol [1] [2]
Biological Activity	Fluorescent α 1-adrenergic antagonist [1] [2]
Ki for α 1A-AR	14.5 nM [1] [2]
Ki for α 1B-AR	43.3 nM [1] [2]
Excitation (Ex) Wavelength	485 nm / 502 nm [1]
Emission (Em) Wavelength	510 nm / 535 nm [1]

Parameter	Specification / Value
Recommended Solvent	Anhydrous DMSO [1] [2]
Typical Stock Concentration	10-50 mM in DMSO [2]

Step-by-Step Stock Solution Preparation

This protocol details how to prepare a stable and concentrated stock solution of **BODIPY FL prazosin** in DMSO.

Materials Needed:

- **BODIPY FL prazosin** (lyophilized powder)
- Fresh, anhydrous Dimethyl Sulfoxide (DMSO)
- Amber or foil-wrapped microcentrifuge tubes
- Analytical balance, sonicator, vortex mixer

Procedure:

- **Equilibration:** Bring the vial of lyophilized **BODIPY FL prazosin** to room temperature in a desiccator before opening. This prevents moisture condensation, which can degrade the compound and affect solubility [3].
- **Weighing:** Accurately weigh the desired amount of powder using a calibrated microbalance.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO directly to the vial to achieve your target stock concentration (e.g., 10 mM). For example, to prepare a 10 mM solution, add 1.78 mL of DMSO to 10 mg of powder [1].
- **Mixing:** Vortex the solution vigorously for 1-2 minutes until the powder is fully dissolved. To aid dissolution, you can briefly warm the solution in a 37°C water bath with sonication for a few minutes [1] [4].
- **Aliquoting:** Immediately aliquot the stock solution into single-use tubes to minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at **-20°C** and protect from light. Under these conditions, the solution is typically stable for up to one month [1] [2].

DMSO Stock Solution Troubleshooting Guide

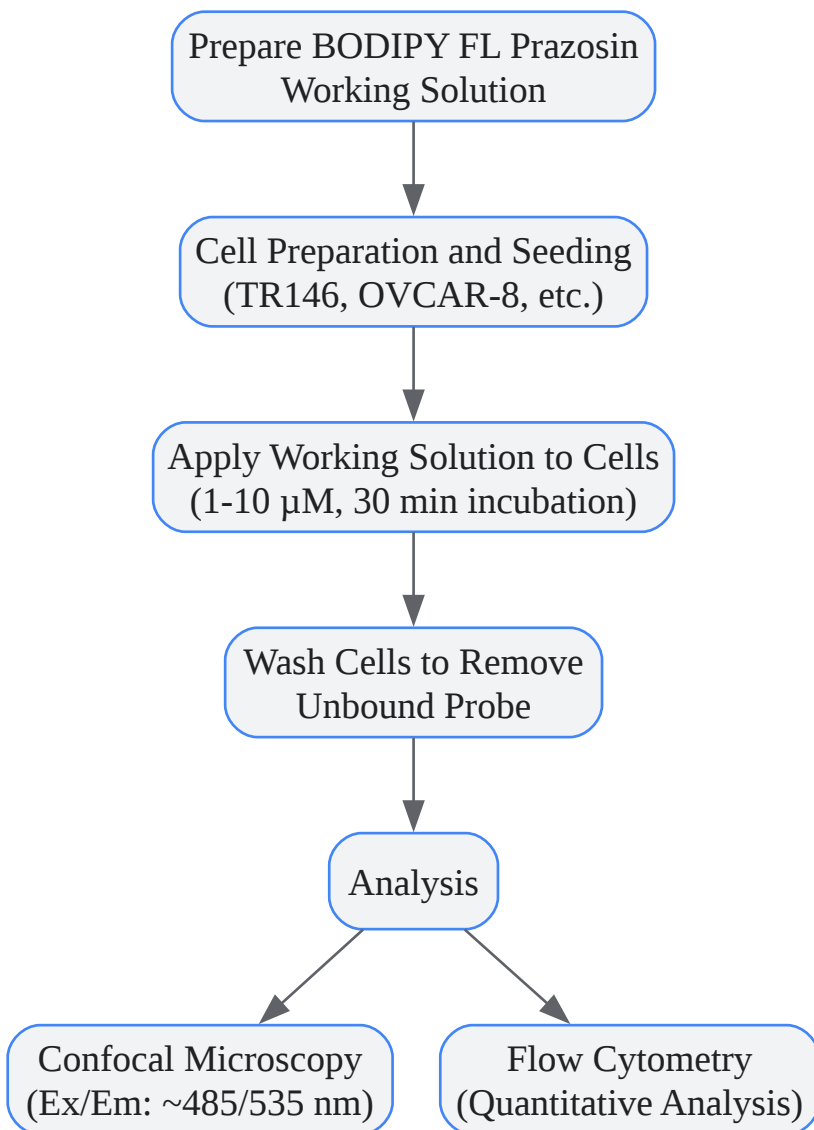
The table below addresses common problems researchers encounter when preparing and using DMSO stock solutions.

Problem	Possible Cause	Solution
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| **Compound precipitates when diluted into aqueous buffer** [4] [3] | Rapid change from organic to aqueous solvent; final DMSO concentration too low to keep compound soluble. | • Further dilute the stock in DMSO before adding to the aqueous medium [3]. • Vortex or sonicate the mixture (with brief warming in a 37°C bath) until the precipitate fully redissolves [4]. | | **Inaccurate concentration after storage** | Absorption of moisture from the air, leading to compound degradation or precipitation [5] [3]. | • Use a fresh, sealed bottle of anhydrous DMSO. • Always aliquot the stock solution and avoid repeated freeze-thaw cycles. | | **High background signal in cellular assays** | Incomplete washing to remove unbound fluorescent ligand [2]. | • After incubation with the probe, wash cells thoroughly with an appropriate buffer (e.g., PBS) [2]. • Include control samples without the probe to account for cellular autofluorescence. |

Experimental Workflow for Cell-Based Assays

This section provides a general methodology for using **BODIPY FL prazosin** in cell-based experiments to study α 1-adrenoceptor localization or transporter activity [2] [6].



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Detailed Protocol:

- **Prepare Working Solution:** Dilute the DMSO stock solution in an appropriate serum-free buffer or culture medium to create a working solution (typically 1-10 μM). The final DMSO concentration in the cell culture should not exceed 0.1-1.0% to avoid cytotoxicity [2] [7].
- **Cell Preparation:** Seed and culture your chosen cell line (e.g., TR146 for buccal mucosa models, OVCAR-8 for cancer research) on suitable plates or Transwell inserts until they reach the desired confluency [8].
- **Labeling Reaction:** Replace the cell culture medium with the pre-warmed working solution of **BODIPY FL prazosin**. Incubate the cells for 30 minutes at 37°C to allow the ligand to bind to its targets [1] [2].

- **Washing:** After incubation, carefully remove the solution and wash the cells 2-3 times with a washing buffer (e.g., PBS or HBSS) to remove any unbound fluorescent ligand and reduce background signal [2].
- **Analysis:** Proceed with your chosen analysis method.
 - For **confocal microscopy**, observe the cells immediately using filters appropriate for FITC/GFP (Ex/Em ~485/535 nm) to study subcellular localization [1] [2].
 - For **flow cytometry**, harvest the cells if necessary and resuspend them in a suitable buffer. Analyze the fluorescence intensity to quantify receptor binding or efflux pump activity [7].

Key Precautions for Reliable Results

- **Light Sensitivity:** **BODIPY FL prazosin** is photosensitive. Perform all steps under low light conditions (e.g., using amber tubes or dimmed lights) to prevent photobleaching [1].
- **Solution Stability:** Always prepare fresh working solutions from the DMSO stock for each experiment. Avoid storing diluted aqueous solutions for long periods [3].
- **Appropriate Controls:** Include control samples treated with vehicle (DMSO) only and/or pre-incubated with a non-fluorescent α 1-adrenergic antagonist (like prazosin itself) to confirm specific binding [2].

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